

# Standardized Protocols for In Vitro Antibacterial Susceptibility Testing of Sultamicillin

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## Compound of Interest

Compound Name: *Sultamicillin hydrochloride*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

Sultamicillin is a mutual prodrug of ampicillin and the  $\beta$ -lactamase inhibitor sulbactam. In vitro, sultamicillin is hydrolyzed to provide a 1:1 molar ratio of ampicillin and sulbactam. Therefore, the in vitro antibacterial susceptibility of sultamicillin is determined by testing the combination of ampicillin and sulbactam. This document provides detailed standardized protocols for in vitro antibacterial susceptibility testing of sultamicillin, based on guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

These protocols are intended for use by researchers, scientists, and drug development professionals to ensure accurate and reproducible susceptibility testing results. The primary methods covered are broth microdilution, disk diffusion, and agar dilution.

## Data Presentation: Breakpoint Tables

The following tables summarize the quantitative data for minimum inhibitory concentration (MIC) and zone diameter breakpoints for ampicillin-sulbactam against various bacterial species as recommended by CLSI and EUCAST. It is crucial to consult the latest versions of the respective standards for the most current information.[\[1\]](#)[\[2\]](#)

Table 1: CLSI MIC and Zone Diameter Breakpoints for Ampicillin-Sulbactam

Organism	MIC ( $\mu$ g/mL) - Susceptible	MIC ( $\mu$ g/mL) - Intermediate	MIC ( $\mu$ g/mL) - Resistant	Disk Zone Diameter (mm) - Susceptible	Disk Zone Diameter (mm) - Intermediate	Disk Zone Diameter (mm) - Resistant
Ampicillin- Sulbactam (10/10 $\mu$ g disk)						
Enterobacterales	$\leq 8/4$	16/8	$\geq 32/16$	$\geq 15$	12-14	$\leq 11$
Acinetobacter spp.	$\leq 8/4$	16/8	$\geq 32/16$	$\geq 15$	12-14	$\leq 11$

Source: CLSI M100 Document[1][3][4] Note: The breakpoints are for ampicillin/sulbactam concentrations.

Table 2: EUCAST MIC and Zone Diameter Breakpoints for Ampicillin-Sulbactam

Organism	MIC (µg/mL) - Susceptible (S)	MIC (µg/mL) - Resistant (R)	Disk Diffusion Zone Diameter (mm) - Susceptible (S)	Disk Diffusion Zone Diameter (mm) - Resistant (R)
Ampicillin-Sulbactam (10/10 µg disk)				
Enterobacteriales	≤ 8	> 8	≥ 14	< 14
Acinetobacter spp.	≤ 4	> 8	-	-

Source: EUCAST Breakpoint Tables[5][6][7][8] Note: EUCAST breakpoints for ampicillin-sulbactam are expressed as the ampicillin component concentration, with sulbactam at a fixed concentration of 4 mg/L for MIC testing. For disk diffusion, a 10/10 µg disk is used.[5][6]

Table 3: Quality Control (QC) Ranges for Ampicillin-Sulbactam Susceptibility Testing

Quality Control Strain	Method	Antimicrobial Agent	Concentration ( $\mu\text{g}/\text{mL}$ ) or Disk Content ( $\mu\text{g}$ )	Acceptable QC Range (MIC in $\mu\text{g}/\text{mL}$ or Zone Diameter in mm)
Escherichia coli ATCC® 25922™	Broth Microdilution (MIC)	Ampicillin-Sulbactam	2:1 ratio	4/2 - 16/8
Disk Diffusion	Ampicillin-Sulbactam	10/10	19 - 24	
Escherichia coli ATCC® 35218™ ( $\beta$ -lactamase producer)	Broth Microdilution (MIC)	Ampicillin-Sulbactam	2:1 ratio	16/8 - 64/32
Disk Diffusion	Ampicillin-Sulbactam	10/10	13 - 19	
Acinetobacter baumannii ATCC® 19606™	Broth Microdilution (MIC)	Ampicillin-Sulbactam	2:1 ratio	4/2 - 16/8
Disk Diffusion	Ampicillin-Sulbactam	10/10	20 - 25	

Source: CLSI M100 Document and EUCAST QC Tables.[9][10]

## Experimental Protocols

The following are detailed methodologies for the key experiments cited for determining the in vitro antibacterial susceptibility of sultamicillin (ampicillin-sulbactam).

### Broth Microdilution Method (based on CLSI M07)[11][12][13]

This method determines the minimum inhibitory concentration (MIC) of ampicillin-sulbactam in a liquid medium.

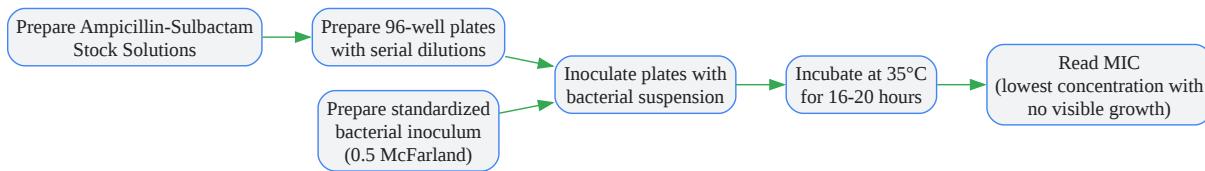
**Materials:**

- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Ampicillin and Sulbactam analytical grade powders
- Sterile 96-well microtiter plates
- Bacterial inoculum standardized to 0.5 McFarland turbidity
- Sterile diluents (e.g., sterile water or saline)
- Incubator (35°C ± 2°C)
- Micropipettes and sterile tips

**Procedure:**

- Preparation of Antimicrobial Stock Solutions:
  - Prepare a stock solution of ampicillin and a separate stock solution of sulbactam at a concentration of 1280 µg/mL each in a suitable sterile solvent.
  - For testing, ampicillin and sulbactam are typically combined in a 2:1 ratio.
- Preparation of Microtiter Plates:
  - Dispense 50 µL of CAMHB into each well of a 96-well microtiter plate.
  - In the first column of wells, add an additional 50 µL of the ampicillin-sulbactam working solution to achieve the highest desired starting concentration (e.g., 64/32 µg/mL).
  - Perform serial twofold dilutions by transferring 50 µL from the first column to the second, and so on, down to the lowest desired concentration. Discard 50 µL from the last well of the dilution series.

- This will result in wells containing 50 µL of varying concentrations of ampicillin-sulbactam.
- Include a growth control well (no antibiotic) and a sterility control well (no bacteria).
- Inoculum Preparation:
  - From a fresh (18-24 hour) culture plate, select several colonies of the test organism.
  - Suspend the colonies in sterile saline or broth to match the turbidity of a 0.5 McFarland standard (approximately  $1-2 \times 10^8$  CFU/mL).
  - Dilute this suspension in CAMHB to achieve a final inoculum concentration of approximately  $5 \times 10^5$  CFU/mL in each well of the microtiter plate.
- Inoculation:
  - Add 50 µL of the standardized bacterial inoculum to each well (except the sterility control), resulting in a final volume of 100 µL per well.
- Incubation:
  - Incubate the microtiter plates at  $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$  for 16-20 hours in ambient air.
- Reading Results:
  - The MIC is the lowest concentration of ampicillin-sulbactam that completely inhibits visible growth of the organism.

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## Broth Microdilution Workflow

## Disk Diffusion Method (based on CLSI M02)[14][15]

This method assesses the susceptibility of bacteria to ampicillin-sulbactam by measuring the zone of growth inhibition around a disk impregnated with the antibiotic.

### Materials:

- Mueller-Hinton Agar (MHA) plates (4 mm depth)
- Ampicillin-sulbactam disks (10/10 µg)
- Bacterial inoculum standardized to 0.5 McFarland turbidity
- Sterile cotton swabs
- Incubator (35°C ± 2°C)
- Calipers or a ruler for measuring zone diameters

### Procedure:

- Inoculum Preparation:
  - Prepare a bacterial inoculum as described in the broth microdilution method, adjusted to a 0.5 McFarland standard.
- Inoculation of Agar Plate:
  - Within 15 minutes of preparing the inoculum, dip a sterile cotton swab into the suspension and remove excess fluid by pressing it against the inside of the tube.
  - Streak the swab evenly over the entire surface of the MHA plate in three directions to ensure confluent growth.
  - Allow the plate to dry for 3-5 minutes.
- Application of Antibiotic Disk:

- Aseptically apply an ampicillin-sulbactam (10/10 µg) disk to the center of the inoculated agar plate.
- Gently press the disk to ensure complete contact with the agar surface.
- Incubation:
  - Invert the plates and incubate at 35°C ± 2°C for 16-20 hours in ambient air.
- Reading Results:
  - Measure the diameter of the zone of complete growth inhibition (including the disk diameter) to the nearest millimeter.
  - Interpret the results as susceptible, intermediate, or resistant based on the established zone diameter breakpoints (see Table 1 and 2).[11]



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#### Disk Diffusion Workflow

## Agar Dilution Method (based on CLSI M07)[11][12][17][18][19]

This method is a reference method for MIC determination where varying concentrations of ampicillin-sulbactam are incorporated into an agar medium.

#### Materials:

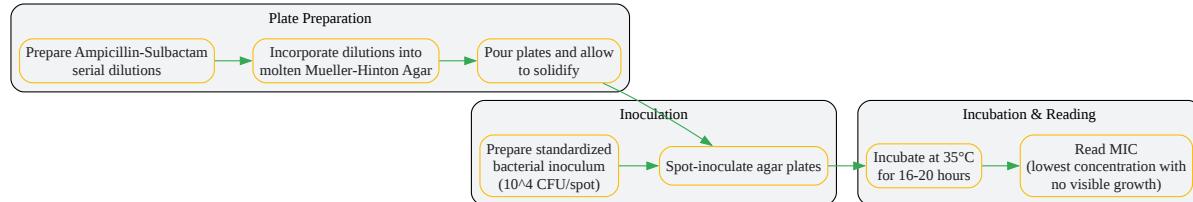
- Mueller-Hinton Agar (MHA)
- Ampicillin and Sulbactam analytical grade powders
- Sterile petri dishes

- Bacterial inoculum standardized to  $10^4$  CFU per spot
- Inoculator (optional)
- Incubator ( $35^\circ\text{C} \pm 2^\circ\text{C}$ )

**Procedure:**

- Preparation of Antimicrobial-Containing Agar Plates:
  - Prepare a series of twofold dilutions of ampicillin-sulbactam in sterile water or another appropriate solvent.
  - Add a specific volume of each antibiotic dilution to molten and cooled MHA ( $45\text{-}50^\circ\text{C}$ ) to achieve the desired final concentrations.
  - Pour the agar into sterile petri dishes and allow them to solidify.
  - Prepare a growth control plate containing no antibiotic.
- Inoculum Preparation:
  - Prepare a bacterial suspension equivalent to a 0.5 McFarland standard and then dilute it to achieve a final inoculum concentration that will deliver approximately  $10^4$  CFU per spot.
- Inoculation:
  - Spot-inoculate the prepared agar plates with the bacterial suspension. A multipoint inoculator can be used to test multiple isolates simultaneously.
- Incubation:
  - Allow the inoculum spots to dry, then invert the plates and incubate at  $35^\circ\text{C} \pm 2^\circ\text{C}$  for 16-20 hours.
- Reading Results:

- The MIC is the lowest concentration of ampicillin-sulbactam that prevents the visible growth of the bacteria.

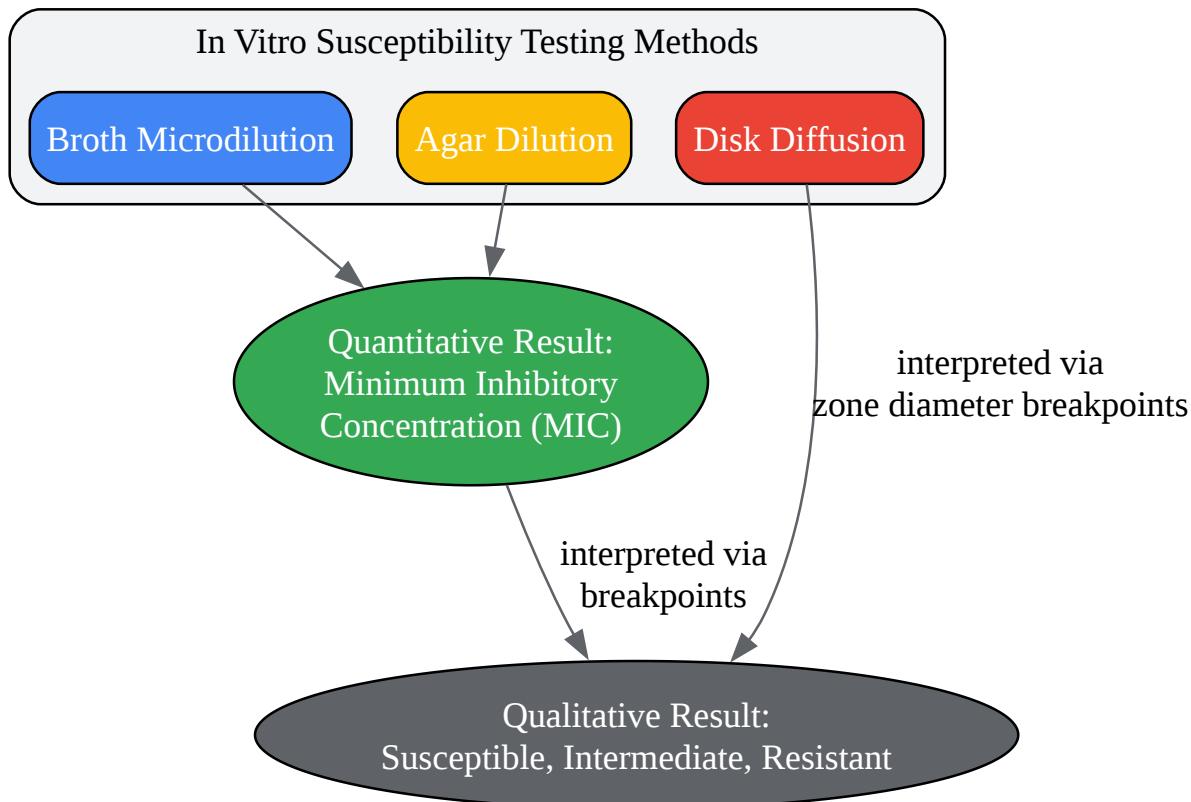


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#### Agar Dilution Workflow

## Logical Relationship of Susceptibility Testing Methods

The three primary methods for in vitro antibacterial susceptibility testing are interconnected in their purpose but differ in their methodology and the type of data they primarily generate.



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#### Relationship of Susceptibility Testing Methods

Disclaimer: These protocols are intended for research and informational purposes only. Laboratories should always adhere to the most current versions of the official CLSI and EUCAST guidelines for clinical diagnostic testing.

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